

Navigating the Safe Disposal of NSC 109555: A Procedural Guide

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Compound of Interest		
Compound Name:	NSC 109555	
Cat. No.:	B1680116	Get Quote

For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. This guide provides essential information on the proper disposal procedures for **NSC 109555**, a potent and selective ATP-competitive checkpoint kinase 2 (Chk2) inhibitor. Due to the absence of a publicly available, specific Safety Data Sheet (SDS) with explicit disposal instructions, this document outlines a general, safety-first approach based on the compound's known characteristics and standard laboratory practices.

Understanding NSC 109555: A Data Overview

A comprehensive understanding of a compound's properties is the first step toward its safe management. The following table summarizes the key chemical and physical data for **NSC 109555**.

Property	Value
CAS Number	15427-93-7
Molecular Formula	C ₁₉ H ₂₄ N ₁₀ O (as free base)
Synonyms	DDUG, 4,4'-diacetyldiphenylurea- bis(guanylhydrazone)
Primary Target	Checkpoint Kinase 2 (Chk2)
Storage Temperature	-20°C



Standard Operating Procedure for the Disposal of NSC 109555

Given the lack of specific manufacturer guidelines, the disposal of **NSC 109555** should be handled in accordance with institutional and local regulations for chemical waste. The following step-by-step protocol is a general guideline and should be adapted to meet the specific requirements of your institution's Environmental Health and Safety (EHS) office.

- 1. Personal Protective Equipment (PPE):
- Always wear appropriate PPE, including a lab coat, safety glasses with side shields, and chemical-resistant gloves, when handling NSC 109555.
- 2. Waste Segregation:
- Solid Waste: Collect any solid NSC 109555, contaminated personal protective equipment (e.g., gloves, weigh boats), and other solid materials in a designated, clearly labeled hazardous waste container. The container should be compatible with the chemical and sealable.
- Liquid Waste: Solutions containing NSC 109555 should be collected in a separate, labeled hazardous waste container for liquid chemical waste. Do not mix with other incompatible waste streams.
- 3. Labeling:
- All waste containers must be clearly and accurately labeled with the full chemical name
 ("NSC 109555" or "4,4'-diacetyldiphenylurea-bis(guanylhydrazone)"), the CAS number
 (15427-93-7), and the appropriate hazard symbols as determined by your institution's EHS
 guidelines.
- 4. Storage of Waste:
- Store waste containers in a designated, secure area away from general laboratory traffic.
 Ensure the storage area is well-ventilated and that the containers are sealed to prevent leaks or spills.



5. Consultation with EHS:

 Crucially, before final disposal, consult with your institution's Environmental Health and Safety (EHS) office. They will provide specific instructions on the proper disposal route, which may include incineration or other specialized chemical waste treatment methods.

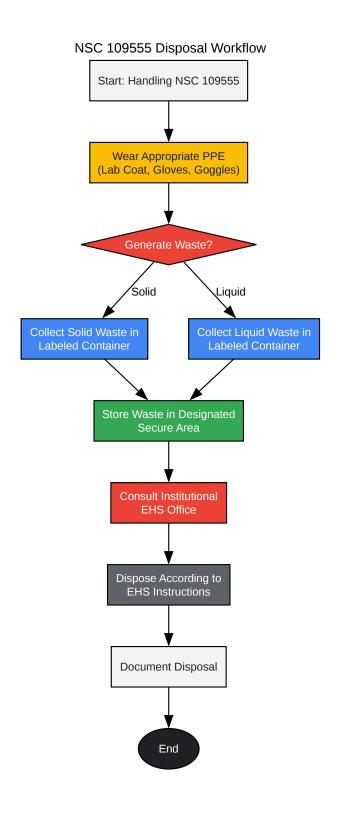
6. Documentation:

 Maintain a detailed record of the amount of NSC 109555 disposed of, the date of disposal, and the method used, in accordance with your laboratory's and institution's protocols.

Visualizing the Disposal Workflow

To further clarify the procedural steps, the following diagram illustrates the logical workflow for the proper disposal of **NSC 109555**.





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A logical workflow for the safe disposal of NSC 109555.







By adhering to these general guidelines and, most importantly, consulting with your local safety experts, you can ensure the safe and compliant disposal of **NSC 109555**, fostering a secure and responsible research environment.

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